

Purifying Recombinant Serrate Protein: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Serrate protein*

CAS No.: 134324-36-0

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This document provides detailed application notes and protocols for the purification of recombinant **Serrate protein**, a key ligand in the Notch signaling pathway. These guidelines are intended for researchers, scientists, and drug development professionals working on Notch-mediated cellular processes. The protocols cover expression and purification from three common systems: Escherichia coli, insect cells, and mammalian cells.

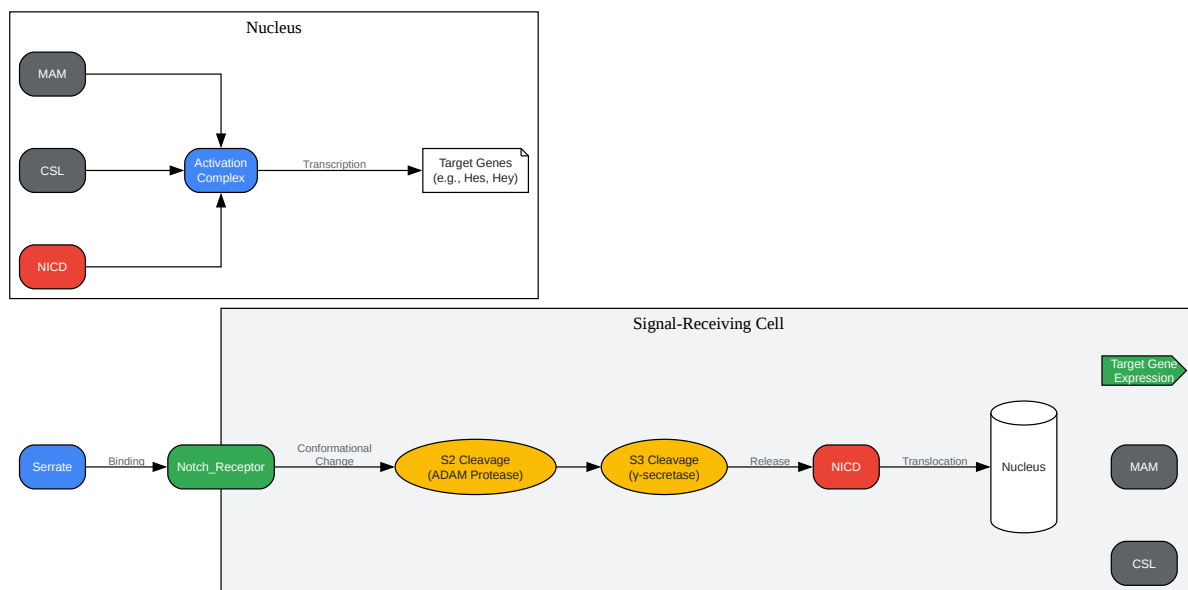
Introduction to Serrate and the Notch Signaling Pathway

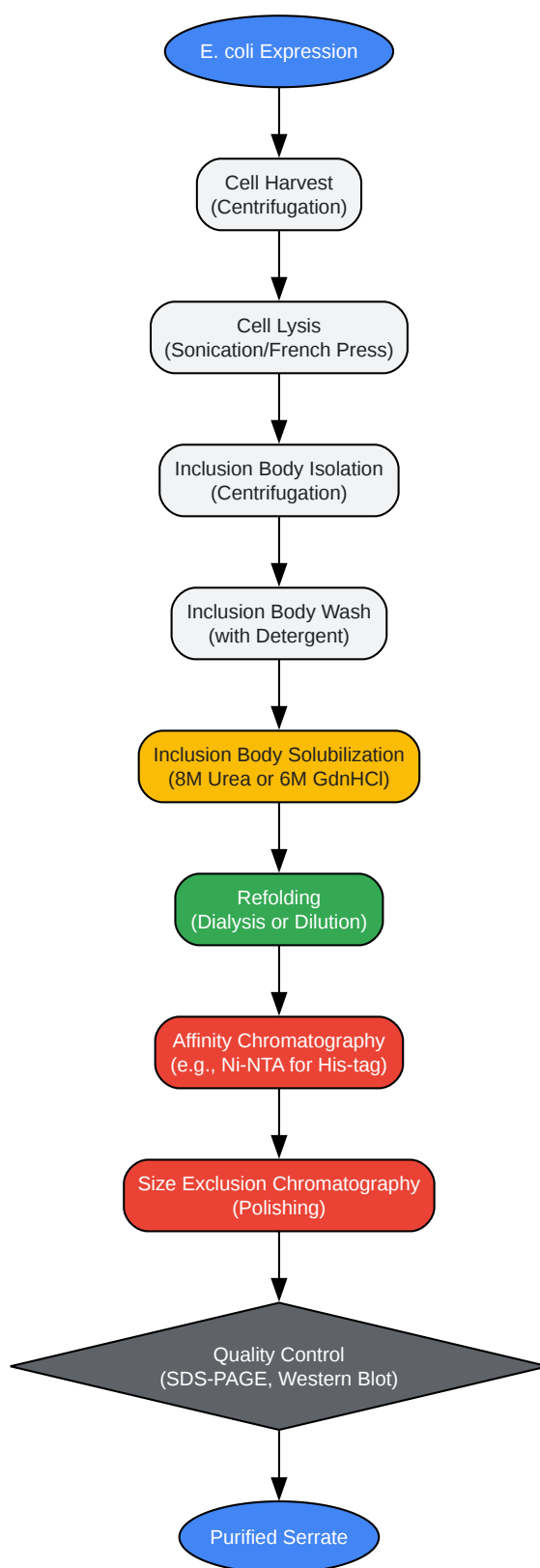
Serrate, and its mammalian homologs Jagged, are transmembrane proteins that act as ligands for the Notch receptor. The interaction between Serrate/Jagged and Notch is a highly conserved cell-cell signaling mechanism crucial for a multitude of developmental processes, including cell fate determination, proliferation, and differentiation.[1][2][3][4][5] Dysregulation of the Notch signaling pathway is implicated in various developmental disorders and cancers,

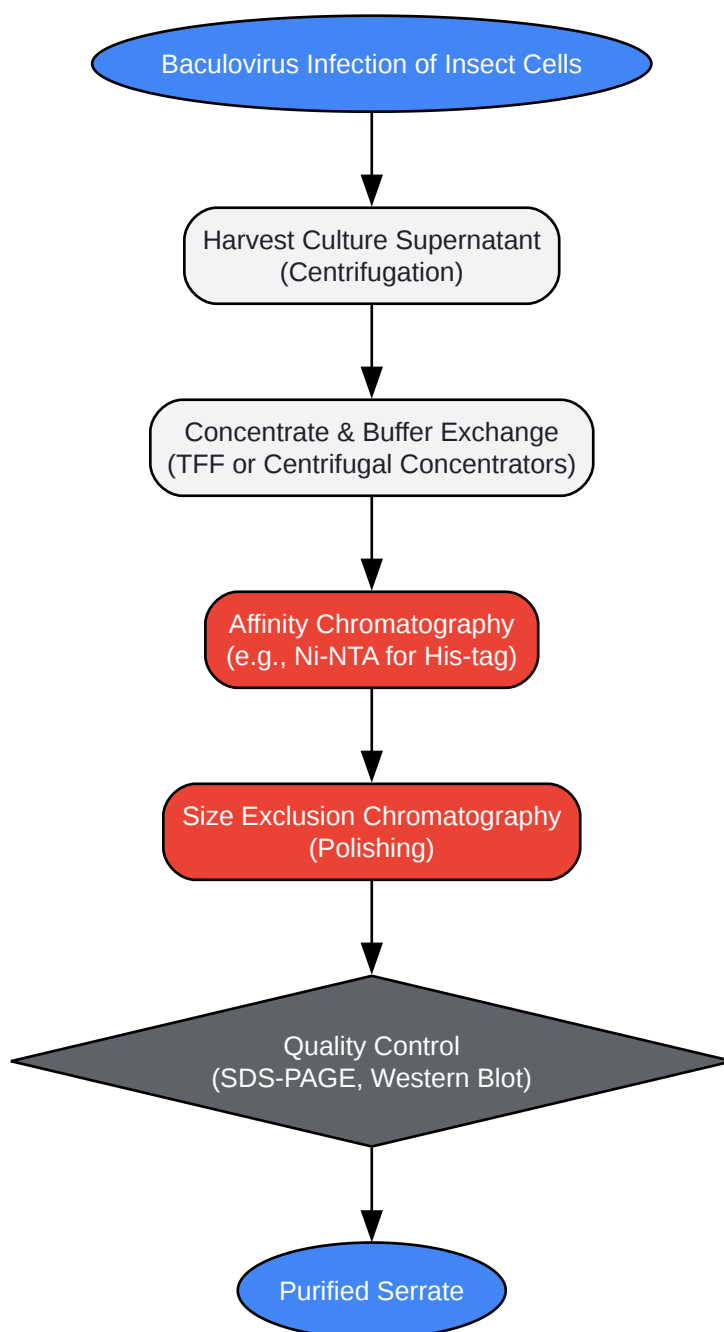
making recombinant **Serrate protein** a valuable tool for studying these processes and for screening potential therapeutic agents.

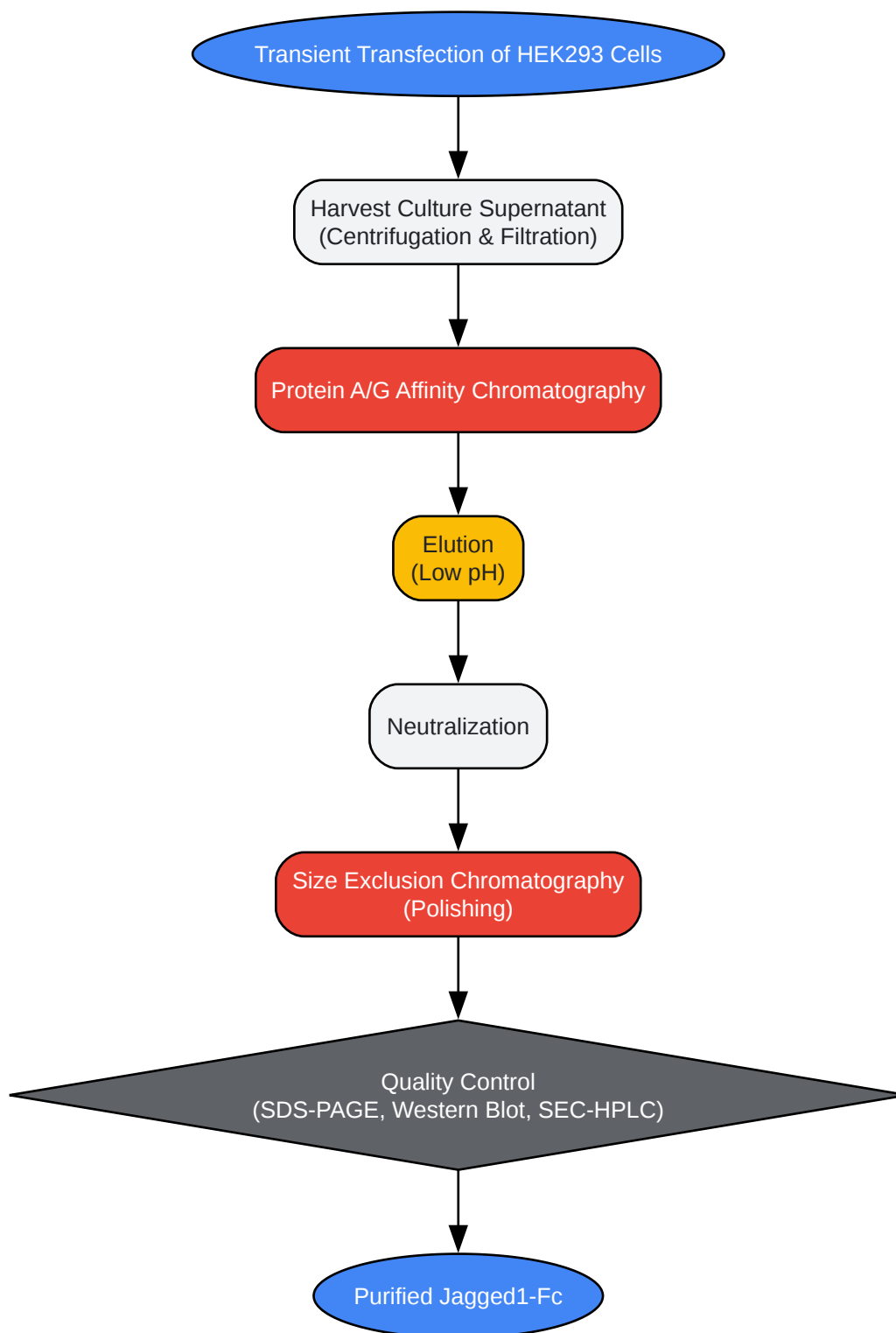
The canonical Notch signaling pathway is initiated by the binding of a ligand, such as Serrate or Delta, on a "sending" cell to the extracellular domain of the Notch receptor on an adjacent "receiving" cell. This interaction triggers a series of proteolytic cleavages of the Notch receptor, ultimately releasing the Notch Intracellular Domain (NICD). The NICD then translocates to the nucleus, where it forms a complex with the DNA-binding protein CSL (CBF1/Su(H)/Lag-1) and a Mastermind (MAM) coactivator to activate the transcription of target genes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Below is a diagram illustrating the core components and steps of the Notch/Serrate signaling pathway.









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